

2-Amino-N-cyclopropylacetamide: A Technical Overview of a Key Pharmaceutical Intermediate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-amino-N-cyclopropylacetamide*

Cat. No.: *B111377*

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Abstract

2-Amino-N-cyclopropylacetamide, also known as N-cyclopropylglycinamide, is a versatile chemical compound that has garnered significant attention in the field of pharmaceutical sciences. Its unique structural features, particularly the presence of a cyclopropyl group, make it a valuable building block in the synthesis of novel therapeutic agents. This technical guide provides a comprehensive overview of the discovery, history, and key applications of **2-amino-N-cyclopropylacetamide**, with a focus on its role as a crucial intermediate in drug development. While detailed historical accounts of its initial discovery are not extensively documented in publicly available literature, its importance is evident from its application in the synthesis of various biologically active molecules.

Chemical Properties and Data

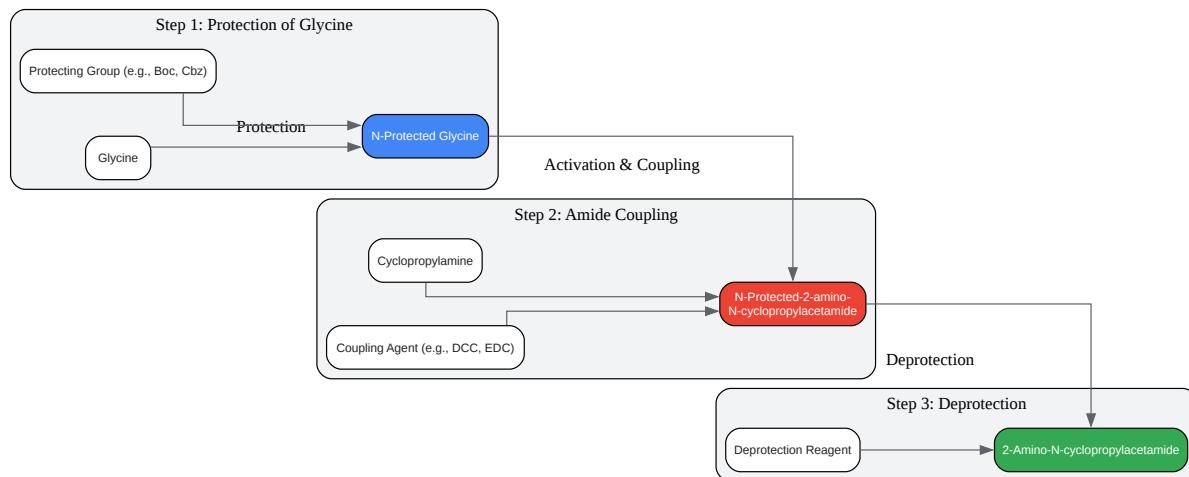
2-Amino-N-cyclopropylacetamide is a relatively small molecule with the chemical formula C5H10N2O. Its hydrochloride salt is a common form used in research and development due to its enhanced stability and solubility.[\[1\]](#)

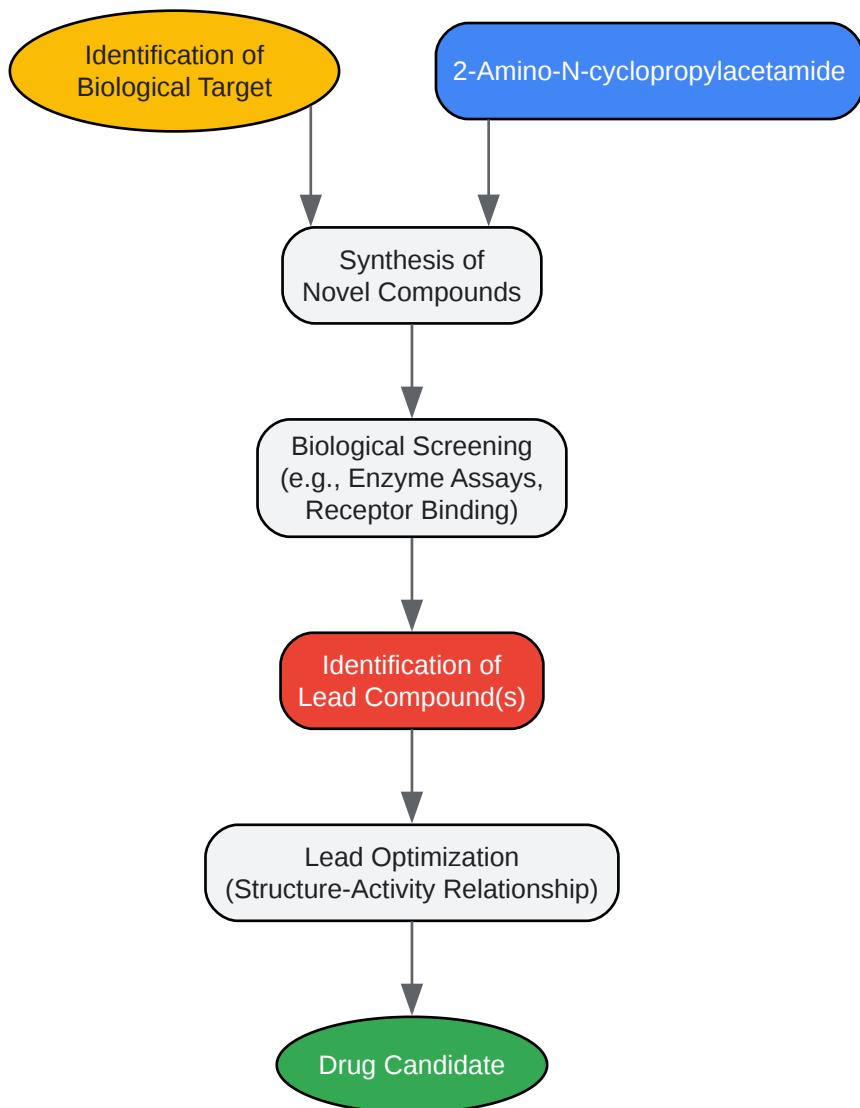
Property	Value	Source
Molecular Formula	C5H10N2O	[2]
Molecular Weight	114.15 g/mol	[2]
CAS Number	120436-02-4	[1]
Appearance	White powder (hydrochloride salt)	[1]
Melting Point	167-171 °C (hydrochloride salt)	[1]
Synonyms	N-cyclopropylglycinamide, N1-Cyclopropylglycinamide	[2]

Synthesis and Experimental Protocols

While a specific seminal publication detailing the initial synthesis of **2-amino-N-cyclopropylacetamide** is not readily identifiable, its preparation can be inferred from general methods for the synthesis of acetamide derivatives. A common synthetic route involves the amidation of a protected glycine derivative with cyclopropylamine, followed by deprotection.

A plausible synthetic workflow is outlined below:





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References

- 1. chemimpex.com [chemimpex.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]

- To cite this document: BenchChem. [2-Amino-N-cyclopropylacetamide: A Technical Overview of a Key Pharmaceutical Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b111377#discovery-and-history-of-2-amino-n-cyclopropylacetamide\]](https://www.benchchem.com/product/b111377#discovery-and-history-of-2-amino-n-cyclopropylacetamide)

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